

An In-Depth Technical Guide to 3-(Bromomethyl)isoquinoline Hydrobromide

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Compound of Interest

Compound Name:	3-(Bromomethyl)isoquinoline hydrobromide
CAS No.:	1357945-32-4
Cat. No.:	B1443678

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **3-(Bromomethyl)isoquinoline hydrobromide**, a key building block in synthetic and medicinal chemistry. Drawing on established chemical principles and data from related compounds, this document will cover its chemical identity, synthesis, reactivity, handling, and applications in modern drug discovery.

Part 1: Core Chemical Identity

3-(Bromomethyl)isoquinoline hydrobromide is a heterocyclic compound featuring an isoquinoline core functionalized with a bromomethyl group at the 3-position and presented as a hydrobromide salt.

Property	Value	Source(s)
CAS Number	1357945-32-4	[1]
Molecular Formula	C ₁₀ H ₉ Br ₂ N	
Molecular Weight	302.993 g/mol	
Appearance	Likely a solid	[2][3][4]
Purity	Commercially available at ≥95%	
Storage	Inert atmosphere, 2-8°C, protected from light and moisture	[2][3][5][6]

Part 2: Synthesis and Mechanistic Insights

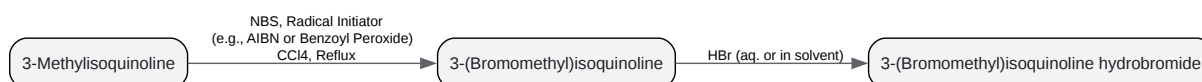
While a definitive, published synthesis for **3-(Bromomethyl)isoquinoline hydrobromide** is not widely available, a highly plausible and efficient synthetic route can be proposed based on well-established transformations in heterocyclic chemistry. The synthesis logically commences from the readily available precursor, 3-methylisoquinoline.

Proposed Synthetic Pathway

The transformation involves a two-step process: radical bromination of the methyl group followed by the formation of the hydrobromide salt.

- **Radical Bromination of 3-Methylisoquinoline:** The initial step is the selective bromination of the methyl group at the 3-position of the isoquinoline ring. This is classic benzylic-type bromination, achieved using a radical brominating agent such as N-Bromosuccinimide (NBS). The reaction is initiated by a radical initiator, for instance, azobisisobutyronitrile (AIBN) or benzoyl peroxide, and is typically conducted in a non-polar solvent like carbon tetrachloride (CCl₄) under reflux conditions.[7] The mechanism proceeds via a free radical chain reaction, where a bromine radical selectively abstracts a hydrogen atom from the methyl group, leading to the formation of a stabilized benzylic-type radical, which then reacts with a bromine source.

- **Hydrobromide Salt Formation:** The product of the first step is the free base, 3-(bromomethyl)isoquinoline. To enhance stability and improve handling characteristics, it is converted to its hydrobromide salt. This is achieved by treating a solution of the free base with hydrobromic acid (HBr). The acid can be used in its aqueous form or as a solution in a suitable organic solvent. The resulting salt precipitates and can be isolated through filtration, followed by washing and drying.



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Caption: Proposed synthesis of **3-(Bromomethyl)isoquinoline hydrobromide**.

Part 3: Chemical Reactivity and Handling

Reactivity Profile

The synthetic utility of **3-(Bromomethyl)isoquinoline hydrobromide** is primarily dictated by the reactivity of the bromomethyl group. The bromine atom is an excellent leaving group, and its position on a carbon adjacent to the aromatic isoquinoline ring system (a benzylic-like position) further activates it towards nucleophilic substitution reactions.

- **Nucleophilic Substitution Reactions:** This compound is an excellent substrate for a wide array of nucleophiles, enabling the facile introduction of diverse functional groups at the 3-position. This versatility is a cornerstone of its application in constructing molecular libraries for drug discovery. Key transformations include:
 - **Amination:** Reaction with primary or secondary amines to yield the corresponding aminomethyl-isoquinoline derivatives.
 - **Etherification:** Treatment with alcohols or phenols in the presence of a base affords the corresponding ethers.
 - **Thioether Formation:** Reaction with thiols provides access to thioethers.

- Cyanation: Displacement of the bromide with a cyanide source (e.g., sodium cyanide) yields the corresponding nitrile, a versatile intermediate for further transformations.[8]
- Azide Formation: Reaction with sodium azide leads to the formation of azidomethyl derivatives, which can be further elaborated, for instance, via "click" chemistry or reduction to the amine.[9]

Prudent Handling and Storage

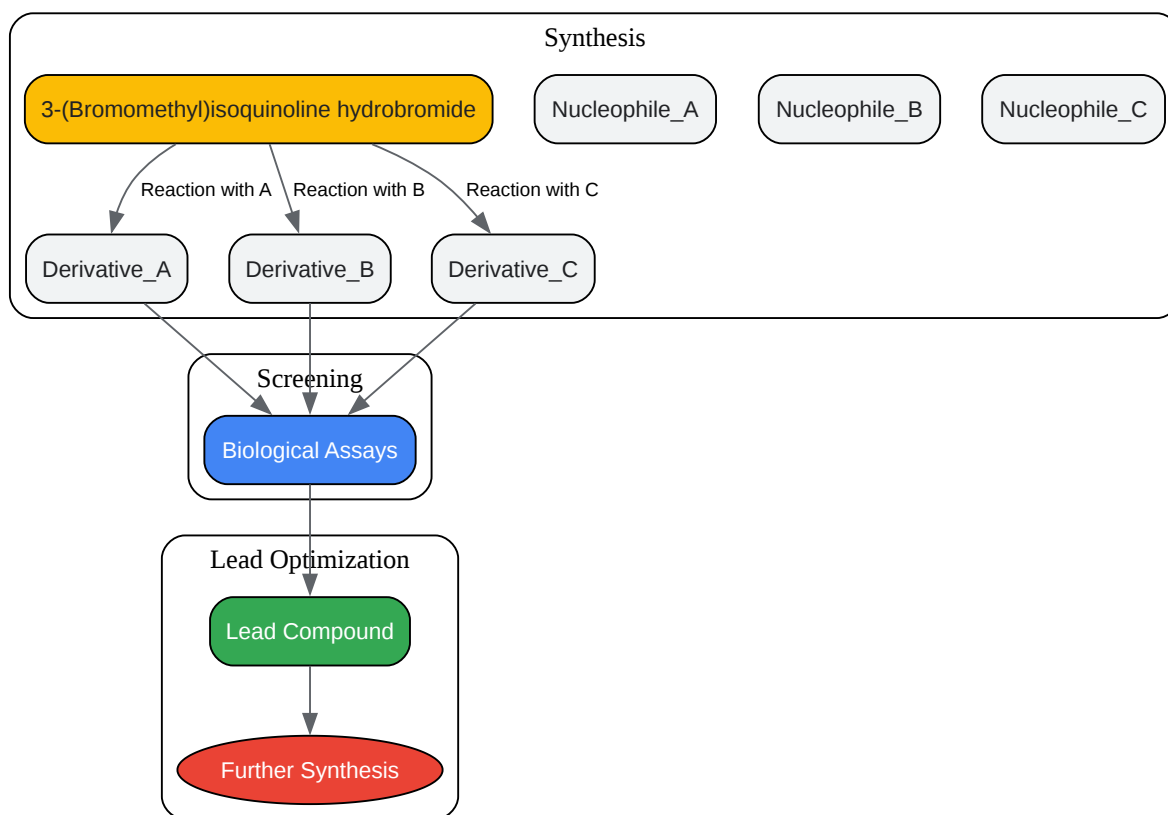
Given its reactive nature and likely irritant properties, adherence to strict safety protocols is imperative.

- Safety and Handling:
 - All manipulations should be conducted in a well-ventilated chemical fume hood.[6][10]
 - Appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a laboratory coat, must be worn.[11][12][13]
 - Inhalation of dust or vapors and contact with skin and eyes must be rigorously avoided.[3][5][6][11][14] In the event of accidental contact, the affected area should be rinsed immediately and thoroughly with copious amounts of water.[3][12]
- Storage Recommendations:
 - The compound should be stored in a tightly sealed container in a cool, dry, and well-ventilated environment.[3][6]
 - For optimal long-term stability, storage under an inert atmosphere, such as argon or nitrogen, at refrigerated temperatures (2-8°C) is advisable.[2]
 - It is crucial to protect the compound from exposure to light, moisture, and air to prevent degradation.[5][6]

Part 4: Applications in Research and Drug Development

The isoquinoline motif is a well-established "privileged scaffold" in medicinal chemistry, forming the core of numerous biologically active natural products and synthetic pharmaceuticals.^[15]^[16]^[17] **3-(Bromomethyl)isoquinoline hydrobromide** serves as a versatile starting material for the synthesis of novel isoquinoline derivatives with potential therapeutic value.

- **Oncology:** A significant number of isoquinoline-containing compounds have demonstrated potent anticancer activity through various mechanisms.^[15]^[16] This building block allows for the systematic modification of the isoquinoline scaffold to generate libraries of new chemical entities for screening against cancer cell lines and molecular targets.
- **Neuroscience:** The isoquinoline alkaloid family has a rich history of interaction with the central nervous system.^[4]^[9] **3-(Bromomethyl)isoquinoline hydrobromide** can be employed to synthesize novel ligands for receptors and enzymes implicated in a range of neurological and psychiatric disorders.
- **Infectious Diseases:** The isoquinoline core is present in a number of compounds with demonstrated antimicrobial and antiviral properties.^[16] This reactive intermediate provides a convenient starting point for the development of new anti-infective agents.
- **Chemical Biology and Imaging:** The inherent fluorescence of the isoquinoline ring system can be exploited. By conjugating specific moieties to the 3-position via the bromomethyl handle, this compound can be used to create bespoke fluorescent probes for biological imaging and as tools for chemical biology research.^[4]^[9]



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Caption: Drug discovery workflow using **3-(Bromomethyl)isoquinoline hydrobromide**.

Part 5: Predicted Spectroscopic Data

While experimental spectra for **3-(Bromomethyl)isoquinoline hydrobromide** are not readily available in the public domain, its key spectroscopic features can be reliably predicted from its structure and comparison with analogous compounds.

- ^1H NMR:

- The aromatic protons on the isoquinoline ring are expected to resonate in the region of δ 7.5-9.0 ppm.
 - The two protons of the bromomethyl group (CH_2Br) will appear as a characteristic singlet, shifted downfield due to the electron-withdrawing effect of the adjacent bromine atom, likely in the δ 4.5-5.0 ppm range.
 - The acidic proton of the hydrobromide salt associated with the nitrogen atom will likely appear as a broad singlet with a chemical shift that can be variable and dependent on the solvent and concentration.
- ^{13}C NMR:
 - The carbon atoms of the isoquinoline ring will give rise to signals in the aromatic region, typically between δ 120-150 ppm.
 - The carbon of the bromomethyl group is anticipated to appear in the range of δ 30-40 ppm.
- Mass Spectrometry (MS):
 - The mass spectrum, under conditions that detect the free base, would exhibit a characteristic isotopic pattern for the molecular ion of 3-(bromomethyl)isoquinoline due to the presence of a single bromine atom. This would manifest as two peaks of nearly equal intensity (the M^+ and $M+2$ peaks) corresponding to the two major isotopes of bromine (^{79}Br and ^{81}Br).

Part 6: Conclusion

3-(Bromomethyl)isoquinoline hydrobromide is a highly valuable and versatile reagent in synthetic organic and medicinal chemistry. Its utility is centered on the reactive bromomethyl group, which allows for the straightforward and efficient introduction of a vast array of chemical functionalities onto the privileged isoquinoline scaffold. This capability positions it as a key intermediate in the quest for novel therapeutic agents targeting a spectrum of diseases, including cancer, neurological disorders, and infectious diseases, as well as in the development of sophisticated tools for chemical biology. The synthesis of this compound is conceptually

straightforward, and with appropriate handling and storage protocols, it represents a powerful tool in the arsenal of the modern research scientist.

References

- Howei Pharm. CAS 1357945-32-4 | **3-(Bromomethyl)isoquinoline hydrobromide**, ≥95%.
- BLD Pharm. 1357945-32-4 | **3-(Bromomethyl)isoquinoline hydrobromide**.
- Sigma-Aldrich. 3-(Bromomethyl)quinoline hydrobromide | 1192352-34-3.
- ChemicalBook.
- SciSpace.
- 5-(Bromomethyl)
- Spectrum Chemical.
- Fisher Scientific.
- Benchchem. Application Notes and Protocols for the Synthesis of Bioactive Isoquinoline Scaffolds from 3-Bromo-2-(bromomethyl)benzonitrile.
- Thermo Fisher Scientific.
- Royal Society of Chemistry.
- Royal Society of Chemistry.
- Product Class 5: Isoquinolines.
- ChemicalBook. 3-(Bromomethyl)isoquinoline | 54804-44-3.
- 3-(Bromomethyl)
- 89446-67-3 - Safety D
- 19 - SAFETY D
- Fisher Scientific.
- Google Patents. JP2001322979A - Method for producing 3-bromoquinoline.
- Sigma-Aldrich. 1-(Bromomethyl)isoquinoline hydrobromide | 337508-56-2.
- Chem-Impex. 6-(Bromomethyl)isoquinoline hydrobromide.
- Amerigo Scientific.
- PubChem. 1-(bromomethyl)isoquinoline Hydrobromide.
- Santa Cruz Biotechnology. 6-(bromomethyl)isoquinoline hydrobromide | CAS 188861-57-6.
- National Institute of Standards and Technology. Quinoline, 3-bromo-.
- ScienceDirect. SYNTHESIS OF 3-METHYL ISOQUINOLINES.
- PMC.
- Zenodo. ROLE OF ISOQUINOLINE IN DRUG DISCOVERY.
- Sigma-Aldrich. 3-Bromoisoquinoline 95 34784-02-6.

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Sources

- 1. 1357945-32-4|3-(Bromomethyl)isoquinoline hydrobromide|BLD Pharm [bldpharm.com]
- 2. 3-(Bromomethyl)quinoline hydrobromide | 1192352-34-3 [sigmaaldrich.com]
- 3. 3-BROMOISOQUINOLINE - Safety Data Sheet [chemicalbook.com]
- 4. Pannellum [cdn.biola.edu]
- 5. spectrumchemical.com [spectrumchemical.com]
- 6. fishersci.com [fishersci.com]
- 7. Thieme E-Books & E-Journals [thieme-connect.de]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. chemimpex.com [chemimpex.com]
- 10. fishersci.com [fishersci.com]
- 11. assets.thermofisher.com [assets.thermofisher.com]
- 12. angenechemical.com [angenechemical.com]
- 13. fishersci.com [fishersci.com]
- 14. fishersci.com [fishersci.com]
- 15. Exploring the Chemistry and Applications of Isoquinoline - Amerigo Scientific [amerigoscientific.com]
- 16. Recent Advances in Synthetic Isoquinoline-Based Derivatives in Drug Design - PMC [pmc.ncbi.nlm.nih.gov]
- 17. zenodo.org [zenodo.org]
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